

An In-Depth Technical Guide on the Environmental Fate of Disperse Red 167

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Compound of Interest

Compound Name: Disperse Red 167

Cat. No.: B1346997

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Introduction

Disperse Red 167 is a synthetic azo dye belonging to the disperse class of dyes, characterized by its low water solubility and its application in dyeing hydrophobic fibers such as polyester.[1][2] The extensive use of **Disperse Red 167** in the textile industry raises environmental concerns due to the potential for its release into aquatic ecosystems through industrial effluents. This technical guide provides a comprehensive overview of the current scientific understanding of the environmental fate of **Disperse Red 167**, including its physicochemical properties, degradation pathways, bioaccumulation potential, and ecotoxicity. The information presented herein is intended to support risk assessment, guide the development of effective remediation strategies, and inform the design of more environmentally benign alternatives.

Physicochemical Properties

The environmental transport and fate of a chemical are largely governed by its physicochemical properties. **Disperse Red 167** is a dark red powder with a molecular formula of $C_{23}H_{26}ClN_5O_7$ and a molecular weight of 519.93 g/mol.[3][4] Its low water solubility is a defining characteristic of disperse dyes.[2] Key physicochemical parameters of a compound structurally identical to **Disperse Red 167** (CAS No. 1533-78-4) are summarized in the table below.[5]

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₄ ClN ₅ O ₇	[6]
Molecular Weight	505.91 g/mol	[6]
Melting Point	120 °C	[4]
Boiling Point (Predicted)	707.2 ± 60.0 °C	[5]
Density (Predicted)	1.36 g/cm ³	[5]
Vapor Pressure (at 25°C)	3.45E-20 mmHg	[4]
pKa (Predicted)	14.17 ± 0.70	[5]
LogP (Predicted)	5.1	[5]
Maximum Absorption Wavelength (λ _{max})	525 nm	[4]

The predicted octanol-water partition coefficient (LogP) of 5.1 suggests a high potential for bioaccumulation in aquatic organisms.[5]

Environmental Fate

The environmental fate of **Disperse Red 167** is determined by a combination of biotic and abiotic degradation processes, as well as its potential to partition into different environmental compartments.

Biotic Degradation

Biodegradation is a key process in the removal of organic pollutants from the environment. Several studies have investigated the microbial degradation of **Disperse Red 167**.

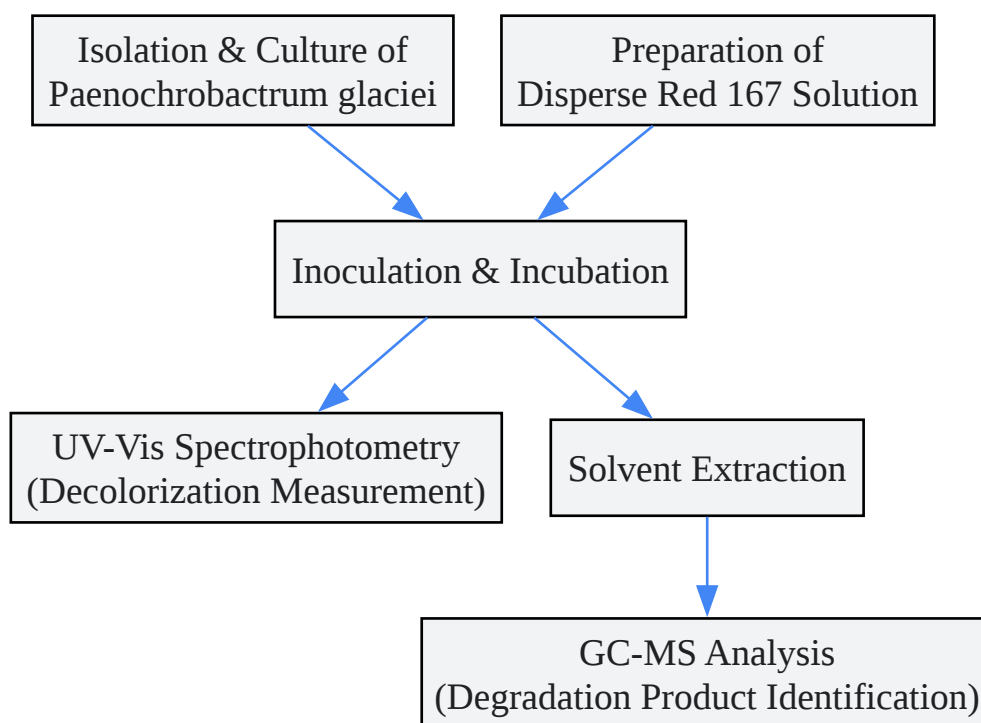
One study demonstrated the potential of the bacterium *Paenochrobactrum glaciei* to decolorize and degrade **Disperse Red 167**.^[7] Under laboratory conditions, this bacterium achieved an 84% decolorization of a 50 mg/L solution of the dye within 24 hours.^[7] The degradation proceeds through the action of azoreductase and laccase enzymes, leading to the cleavage of the azo bond.^[7] Two primary degradation products were identified through Gas Chromatography-Mass Spectrometry (GC-MS) analysis:

- 2-chloro-4-nitro-phenylamine
- Acetic acid 2-[(2-acetoxy-ethyl)-(4-amino-3-propionylamino-phenyl)-amino]-ethylester[7]

A consortium of bacteria, including *Pseudomonas aeruginosa*, *Lysinibacillus sphaericus*, *Pseudomonas chengduensis*, and *Citrobacter freundii*, has also been shown to effectively degrade Disperse Red under alternating anaerobic and aerobic conditions, achieving up to 98.47% decolorization.[8][9]

The following provides a general outline of the experimental protocol for assessing the biodegradation of **Disperse Red 167** by *Paenochrobactrum glaciei*, based on available literature.[7]

- Isolation and Culture of Bacteria: *Paenochrobactrum glaciei* is isolated from textile industry effluent and cultured on a suitable nutrient agar medium.
- Preparation of Dye Solution: A stock solution of **Disperse Red 167** is prepared in a suitable solvent and then diluted in a mineral salt medium to the desired concentrations (e.g., 50, 100, and 150 mg/L).
- Inoculation and Incubation: The bacterial culture is inoculated into the flasks containing the dye solution. The flasks are then incubated under specific conditions of temperature and pH for a defined period (e.g., 24 hours).
- Decolorization Measurement: The decolorization of the dye is monitored by measuring the absorbance of the solution at the dye's maximum absorption wavelength ($\lambda_{\text{max}} = 525 \text{ nm}$) using a UV-Vis spectrophotometer.
- Analysis of Degradation Products: The degradation products are extracted from the solution using a suitable solvent and analyzed by GC-MS to identify their chemical structures.



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Caption: Experimental workflow for the biodegradation of **Disperse Red 167**.

Abiotic Degradation

Abiotic degradation processes, such as hydrolysis and photolysis, can also contribute to the transformation of **Disperse Red 167** in the environment. However, specific experimental data on the rates of these processes under environmentally relevant conditions are limited.

Hydrolysis: As a disperse dye, **Disperse Red 167** is largely insoluble in water, which may limit the rate of hydrolysis. Generally, azo dyes are stable to hydrolysis under neutral and slightly acidic or basic conditions.

Photolysis: The azo bond in **Disperse Red 167** can be susceptible to cleavage by ultraviolet (UV) radiation. However, the quantum yield for the photodegradation of this specific dye in aqueous solution under simulated sunlight has not been reported.

Advanced Oxidation Processes (AOPs): While not considered natural environmental fate processes, AOPs are relevant for wastewater treatment. Studies have shown that **Disperse**

Red 167 can be effectively degraded by bipolar electrocoagulation, achieving 100% decolorization.[\[10\]](#)[\[11\]](#)

Bioaccumulation

The high predicted LogP value of 5.1 for a structurally similar compound suggests that **Disperse Red 167** has a strong tendency to partition from water into the fatty tissues of aquatic organisms, indicating a potential for bioaccumulation.[\[5\]](#) This is a significant concern as bioaccumulation can lead to the magnification of the dye's concentration up the food chain.

Ecotoxicity

The potential for **Disperse Red 167** to cause adverse effects in aquatic organisms is a critical aspect of its environmental risk assessment. While specific toxicity data for **Disperse Red 167** is not readily available in the public domain, studies on structurally similar disperse azo dyes, such as Disperse Red 1, provide some insights.

Aquatic Invertebrates: For a substance with CAS No. 1533-78-4, which is structurally identical to a variant of **Disperse Red 167**, a 48-hour acute toxicity study on *Daphnia magna* (OECD Guideline 202) reported an EL50 of 4.9 mg/L.[\[4\]](#)

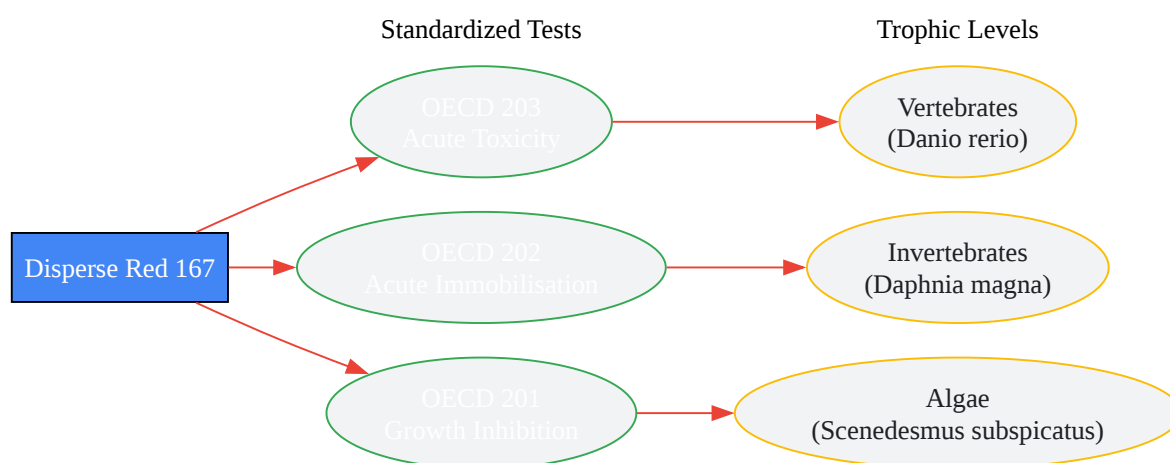
Genotoxicity: There is a lack of specific genotoxicity data for **Disperse Red 167**. However, the related compound, Disperse Red 1, has been shown to be mutagenic in the Ames test, particularly with metabolic activation.[\[12\]](#) It has also been found to induce chromosomal aberrations.[\[12\]](#)

Endocrine Disruption: No studies were found that specifically investigated the potential of **Disperse Red 167** to act as an endocrine disruptor by interacting with estrogen or androgen receptors.

Standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD) are typically used to assess the ecotoxicity of chemicals.

- **Algal Growth Inhibition Test (OECD 201):** This test evaluates the effects of a substance on the growth of freshwater algae, such as *Scenedesmus subspicatus*.[\[13\]](#)[\[14\]](#)

- Daphnia sp. Acute Immobilisation Test (OECD 202): This test assesses the acute toxicity of a substance to Daphnia magna.[15][16]
- Fish, Acute Toxicity Test (OECD 203): This test determines the acute lethal toxicity of a substance to fish, such as the Zebrafish (Danio rerio).[17]



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Caption: Standardized ecotoxicity testing of **Disperse Red 167**.

Signaling Pathways

Currently, there is no available information in the scientific literature regarding the specific signaling pathways that may be affected by **Disperse Red 167** or its degradation products in organisms. Further research is needed to elucidate the molecular mechanisms of its potential toxicity.

Conclusion and Future Perspectives

Disperse Red 167 is a synthetic azo dye with physicochemical properties that suggest a potential for persistence and bioaccumulation in the environment. While biodegradation by

certain microorganisms has been demonstrated, leading to the formation of specific degradation products, significant data gaps remain concerning its abiotic degradation under environmentally relevant conditions, its comprehensive ecotoxicological profile, and its potential to disrupt endocrine signaling pathways.

To conduct a thorough environmental risk assessment and to develop effective management strategies, further research is critically needed in the following areas:

- Quantitative data on abiotic degradation: Studies to determine the hydrolysis and photolysis rates of **Disperse Red 167** under various environmental conditions (pH, temperature, sunlight intensity) are essential.
- Comprehensive ecotoxicity testing: Standardized toxicity tests (OECD 201, 202, and 203) should be conducted to determine the acute and chronic effects of **Disperse Red 167** on a range of aquatic organisms representing different trophic levels.
- Bioaccumulation studies: Experimental determination of the Bioconcentration Factor (BCF) in fish would provide a more accurate measure of its bioaccumulation potential than the predicted LogP value.
- Endocrine disruption and signaling pathway analysis: In vitro and in vivo assays are needed to assess the potential of **Disperse Red 167** and its degradation products to interfere with endocrine systems and to identify the molecular signaling pathways affected.
- Detailed biodegradation pathways: Further elucidation of the biodegradation pathways by various microbial species and consortia, including the identification and toxicity assessment of all intermediate and final degradation products, is required.

Addressing these knowledge gaps will enable a more complete understanding of the environmental risks posed by **Disperse Red 167** and will support the development of sustainable practices in the textile industry.

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References

- 1. Disperse red 167 TDS|Disperse red 167 from Chinese supplier and producer - DISPERSE RED DYES - Enoch dye [enochdye.com]
- 2. Disperse Red 167 Dyes Manufacturer in Mumbai, Disperse Red 167 Dyes Exporter [dyestuff.co.in]
- 3. Disperse Red 167 | C23H26ClN5O7 | CID 117878 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chembk.com [chembk.com]
- 5. Oced 473 chromosomal aberration | PPTX [slideshare.net]
- 6. worlddyevariety.com [worlddyevariety.com]
- 7. Analysis of a method for testing azo dyes for mutagenic activity in Salmonella typhimurium in the presence of flavin mononucleotide and hamster liver S9 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Degradation of Azo-dye (Disperse Red) Using Rhizosphere Bacterial Consortium | Global Research in Environment and Sustainability [hspublishing.org]
- 9. Acute toxicity of 31 different nanoparticles to zebrafish (Danio rerio) tested in adulthood and in early life stages – comparative study - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. catalog.labcorp.com [catalog.labcorp.com]
- 12. OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test - Aropha [aropha.com]
- 13. OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test - Situ Biosciences [situbiosciences.com]
- 14. catalog.labcorp.com [catalog.labcorp.com]
- 15. agc-chemicals.com [agc-chemicals.com]
- 16. oecd.org [oecd.org]
- 17. repositorio.unesp.br [repositorio.unesp.br]
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